

Sodium Plumbate: Storage & Handling Guide

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sodium plumbate

CAS No.: 52623-79-7

Cat. No.: S1925416

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Chemical Profile

- CAS Registry Number:** 52623-79-7
- Molecular Formula:** $\text{Na}_2\text{O}_3\text{Pb}$
- IUPAC Name:** disodium;dioxido(oxo)lead
- Appearance:** Yellow, fused, hygroscopic lumps or powder. [1]

Storage Conditions Summary

Factor	Condition	Rationale & Notes
Temperature	Room Temperature	Standard ambient laboratory conditions are sufficient. [1]
Environment	Dry, well-ventilated area	Prevents moisture absorption (hygroscopic) and controls dust. [1]
Container	Keep tightly closed	Essential to protect from air and moisture, which degrade the compound over time. [1]
Incompatibilities	Strong oxidizing agents	Avoid contact to prevent hazardous reactions. [1]

Safe Handling & Personal Protective Equipment (PPE)

Handling Precautions

- **Ventilation:** Use only in areas with appropriate exhaust ventilation. [1]
- **Hygiene:** Handle in accordance with good industrial hygiene and safety practice. Avoid contact with skin, eyes, and clothing. Do not ingest or inhale dust. [1]

Required Personal Protective Equipment [1]

Equipment	Specification
Respiratory Protection	Wear a respirator if dust or aerosols are formed.
Hand Protection	PVC or other plastic material gloves.
Eye Protection	Safety glasses with side-shields.
Skin & Body Protection	Standard laboratory coat and clothing.

Troubleshooting & FAQs

Q1: What should I do if I find the sodium plumbate container left open?

- **Assessment:** Check the physical state of the material. If it has formed lumps or changed color, it may have absorbed moisture and degraded.
- **Action:** Do not use it for critical experiments. The compound gradually decomposes with the separation of PbO_2 when exposed to moisture from the air. [1]
- **Disposal:** Clearly label the container as "Degraded - For Disposal" and dispose of it according to your institution's hazardous waste protocols for lead compounds.

Q2: My sodium plumbate has formed hard lumps. Is it still usable? This is a strong indicator that the chemical has absorbed moisture and may have decomposed. Stability and reactivity data indicate it is **not stable** under prolonged exposure to air or moisture. [1] It is recommended to **dispose of the material safely** and acquire a new sample, ensuring the new container is sealed properly after use.

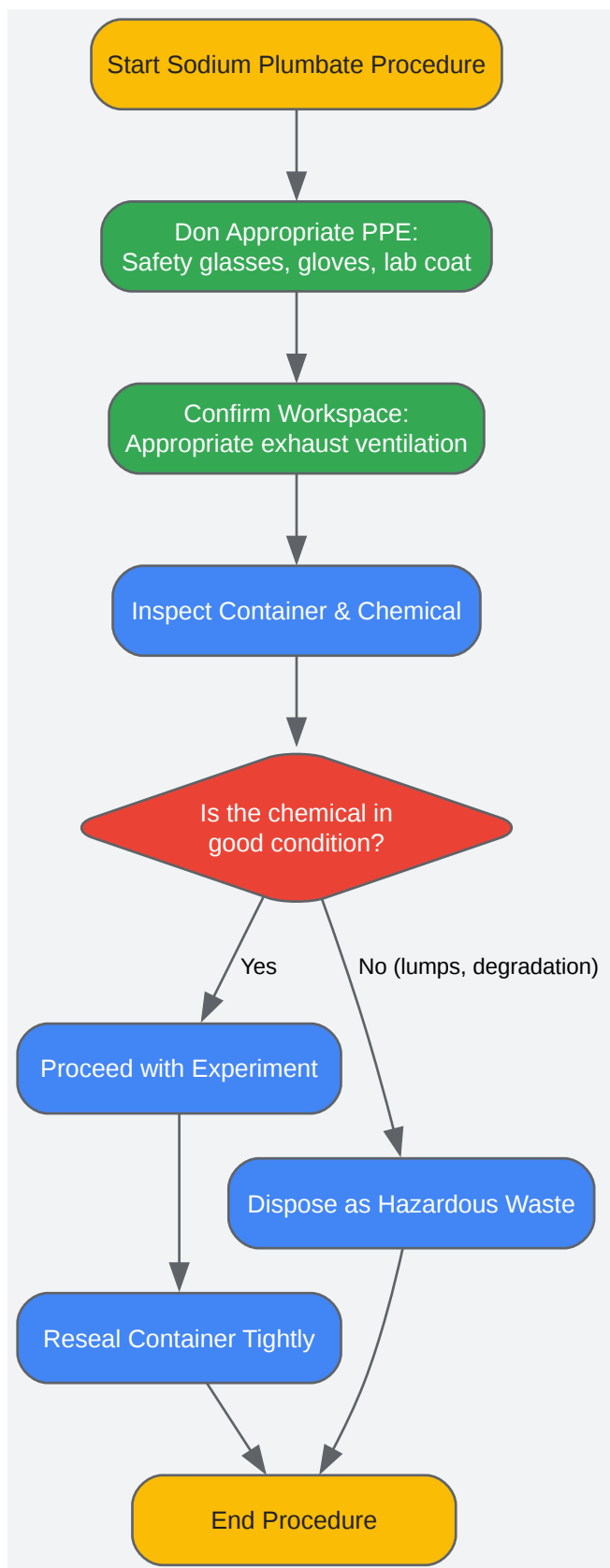
Q3: What are the first aid measures for sodium plumbate exposure? [1]

- **Inhalation:** Move the person to fresh air. Call a physician immediately.
- **Skin Contact:** Rinse immediately with plenty of water and seek medical advice.

- **Eye Contact:** Rinse cautiously with water for several minutes. Remove any contact lenses if present and easy to do. Continue rinsing and seek immediate medical advice.
- **Ingestion:** Do not induce vomiting unless directed by medical personnel. Get immediate medical attention.

Experimental Workflow for Safe Handling

The following diagram outlines the key steps for safely handling **sodium plumbate** in the laboratory, based on the safety guidelines.



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Critical Safety & Compliance Notes

- **Toxicity Warning: Sodium plumbate** is a lead compound and is highly toxic. All handling should be performed with extreme caution. [1]
- **Incomplete Data:** The information available from search results lacks critical details such as a complete Safety Data Sheet (SDS), specific disposal codes, and detailed fire-fighting measures. **You must obtain and consult the full SDS from the manufacturer or a reliable chemical supplier** before working with this substance.
- **Environmental Hazard:** This compound may cause long-term adverse effects in the aquatic environment. Prevent it from entering drains. [1]

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References

1. SODIUM PLUMBATE - Ataman Kimya [atamanchemicals.com]

To cite this document: Smolecule. [Sodium Plumbate: Storage & Handling Guide]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1925416#sodium-plumbate-storage-conditions>]

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